

# In-Depth Technical Guide: Structurally Novel Steroidal Spirooxindole By241

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## Compound of Interest

Compound Name: **By241**

Cat. No.: **B1192424**

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This technical guide provides a comprehensive overview of the steroidal spirooxindole **By241**, a novel compound with demonstrated anticancer properties. The information is tailored for researchers, scientists, and drug development professionals, focusing on its mechanism of action, experimental protocols, and available data.

## Core Compound Summary

**By241** is a structurally novel steroidal spirooxindole that has shown potent inhibitory effects on the growth of human cancer cells.<sup>[1]</sup> It demonstrates a degree of selectivity, being less toxic to normal cells.<sup>[1]</sup> The core mechanism of action for **By241** is the induction of apoptosis in cancer cells through a pathway primarily mediated by reactive oxygen species (ROS).<sup>[1]</sup> This activity is associated with mitochondrial dysfunction.<sup>[1]</sup>

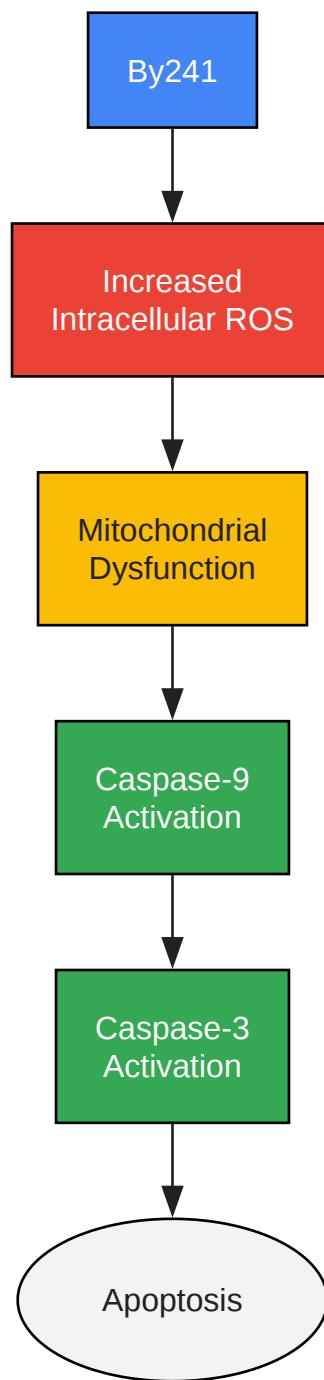
## Mechanism of Action & Signaling Pathways

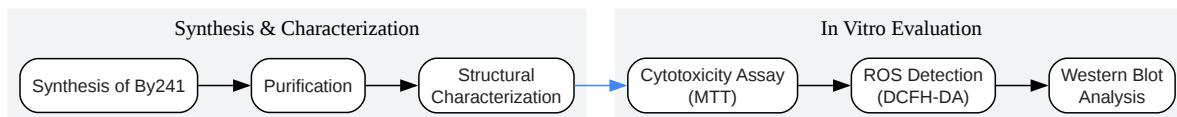
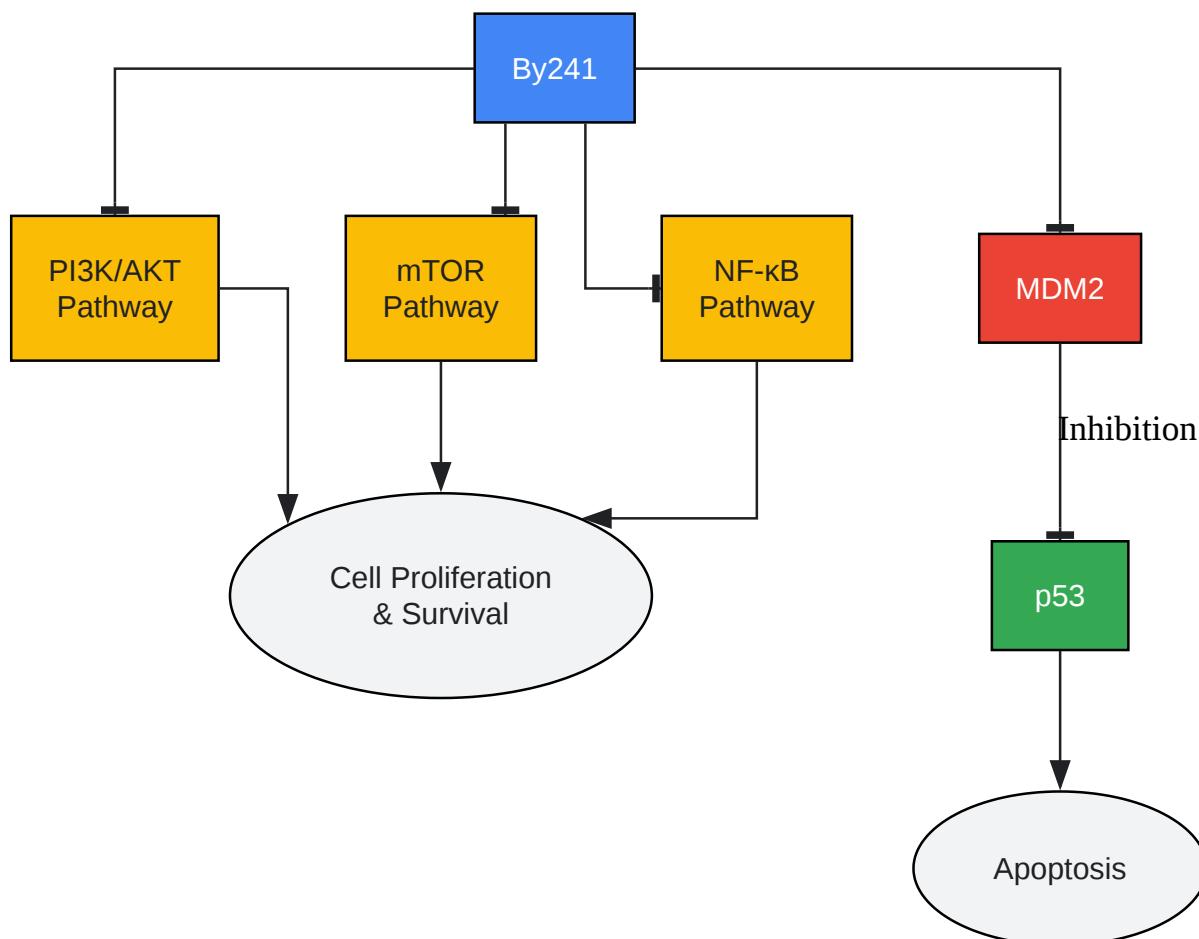
**By241** exerts its anticancer effects through a multi-faceted mechanism centered on the induction of oxidative stress, leading to programmed cell death. The key signaling pathways implicated in **By241**'s activity are detailed below.

## ROS-Mediated Apoptosis

The principal mechanism of **By241** is the elevation of intracellular ROS levels in cancer cells.<sup>[1]</sup> This increase in oxidative stress triggers the intrinsic apoptosis pathway, characterized by mitochondrial dysfunction and the activation of caspase-9 and caspase-3.<sup>[1]</sup> Notably, caspase-

8 is not activated, suggesting the extrinsic apoptosis pathway is not directly involved.[1] The pro-apoptotic effects of **By241** can be significantly reversed by the ROS scavenger N-acetylcysteine (NAC), confirming the critical role of ROS in its mechanism.[1]





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## References

- 1. researchgate.net [researchgate.net]
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